

Cabotegravir-d5 versus cabotegravir pharmacokinetics

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Compound Focus: Cabotegravir-d5

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Analytical Method Performance with Cabotegravir-d5

The quantitative data below summarizes the performance of a paper spray ionization tandem mass spectrometry (PS-MS/MS) assay that uses **cabotegravir-d5** as an internal standard to measure concentrations of cabotegravir in whole blood [1].

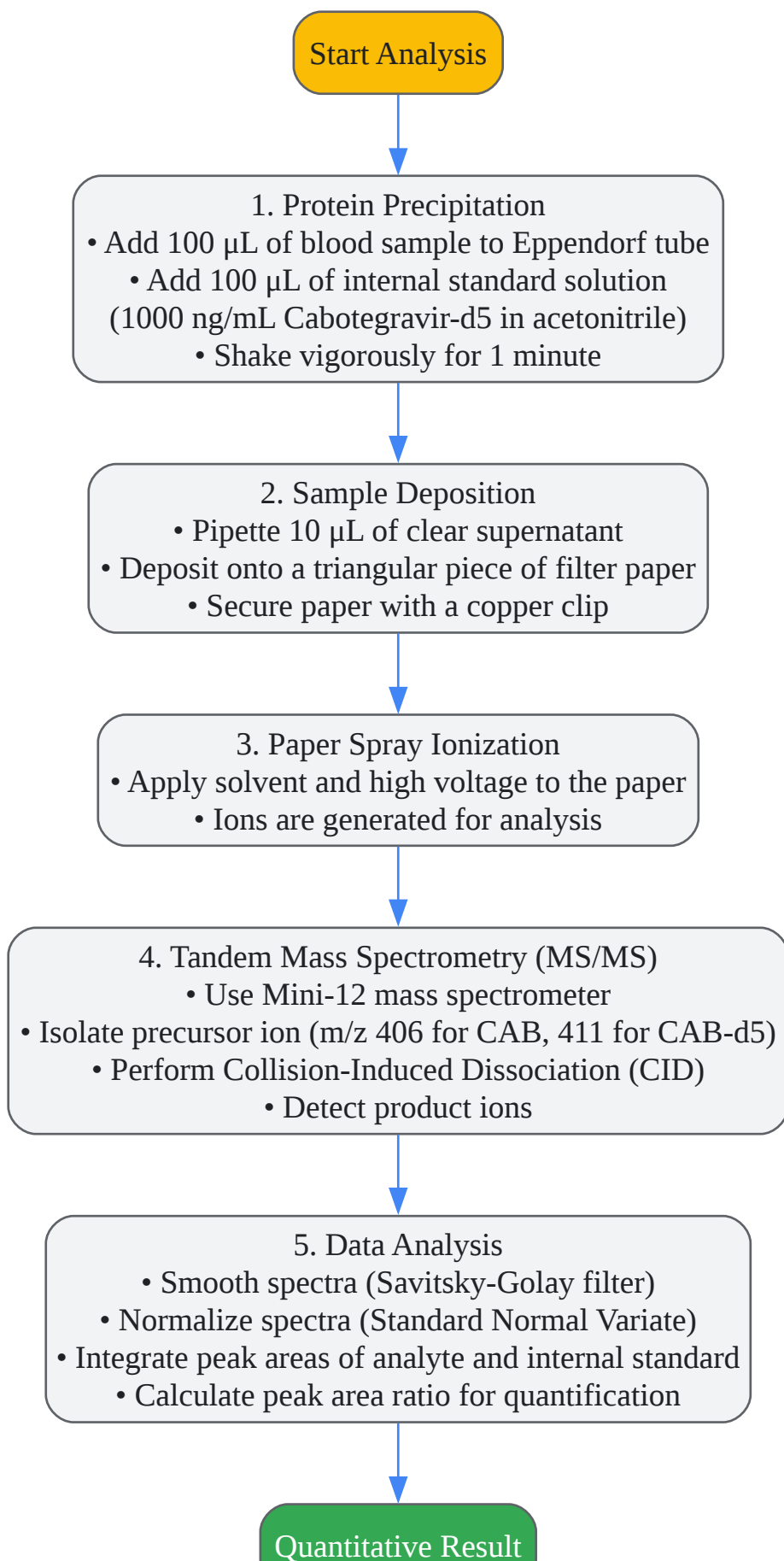
Table 1: Quantitative Performance of the PS-MS/MS Assay for Cabotegravir [1]

Parameter	Value for Cabotegravir	Experimental Detail
Limit of Quantification (LoQ)	750 ng/mL	The lowest concentration that can be reliably measured with precision and accuracy.
Linear Range	250 - 2000 ng/mL	Concentrations of calibration standards used.
Quality Control (QC) Levels	900 ng/mL, 1300 ng/mL	Concentrations used to validate assay accuracy and precision.
Precision (%RSD)	< 15% at concentrations above LoQ	A measure of repeatability (lower %RSD indicates higher precision).
Internal Standard	Cabotegravir-d5 (1000 ng/mL)	Stable isotope-labeled analog used for normalization.

Parameter	Value for Cabotegravir	Experimental Detail
Assay Turnaround Time	< 4 minutes	Time from sample application to result.

Detailed Experimental Protocol

The following workflow and description detail the experimental method used to generate the performance data in Table 1.



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Key Experimental Details [1]:

- **Instrumentation:** A custom-built miniature mass spectrometer (Mini-12) with a rectilinear ion trap was used. It employs a Discontinuous Atmospheric Pressure Interface (DAPI) to couple the paper spray ionization source.
- **Sample Preparation:** The method involves a simple protein precipitation step. For cabotegravir, 100 μL of whole blood is mixed with 100 μL of an internal standard solution containing 1000 ng/mL **cabotegravir-d5** in acetonitrile.
- **Chromatography:** No liquid chromatography (LC) separation is used, which is a key feature of this ambient ionization method and contributes to its rapid sub-4-minute turnaround time.
- **MS/MS Analysis:** The method uses specific transitions for detection. The precursor ion for cabotegravir is m/z 406, and for **cabotegravir-d5** is m/z 411. After isolation, these ions are fragmented, and the resulting product ions are detected.

Key Takeaways for Researchers

- **Role of Stable Isotopes:** **Cabotegravir-d5** serves as a critical internal standard, correcting for variability in sample preparation and ionization efficiency, thereby improving the accuracy and precision of cabotegravir measurement [1].
- **Methodology Advantage:** The described PS-MS/MS method highlights a trend toward point-of-care therapeutic drug monitoring, offering high specificity with a rapid turnaround time compared to conventional LC-MS/MS [1].
- **Clinical Context:** Monitoring cabotegravir levels is clinically relevant as real-world drug concentrations show high variability, and virologic failure has been associated with levels in the lowest quartile [1].

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References

1. Miniature Mass Spectrometer-based Point-of-care Assay ... [pmc.ncbi.nlm.nih.gov]

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